

Himanimide C: A Technical Whitepaper on its Natural Source, Isolation, and Biological Activity

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Compound of Interest

Compound Name: *Himanimide C*

Cat. No.: *B1246191*

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Abstract

Himanimide C is a naturally occurring maleimide derivative that has garnered interest for its notable antimicrobial and antifungal properties.[1][2] This technical guide provides a comprehensive overview of **Himanimide C**, focusing on its natural source, detailed experimental protocols for its isolation and characterization, and a summary of its biological activity. The information presented is intended to serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, microbiology, and drug development.

Natural Source of Himanimide C

Himanimide C is a secondary metabolite produced by the basidiomycete fungus, *Serpula himantoides*. [3] This fungus, a member of the Serpulaceae family, was first identified as a producer of **Himanimide C** from a culture collected in Chile. [1][2][3] Basidiomycetes are a diverse phylum of fungi that are known producers of a wide array of bioactive secondary metabolites with potential pharmaceutical applications.

Isolation and Purification of Himanimide C

The isolation of **Himanimide C** from *Serpula himantoides* involves a multi-step process encompassing fermentation, extraction, and chromatographic purification. The following

protocol is a detailed methodology based on a bioactivity-guided purification approach.

Fermentation of *Serpula himantoides*

A detailed protocol for the fermentation of *Serpula himantoides* to produce Himanimides is crucial for obtaining a sufficient quantity of the compound for further studies.

Experimental Protocol: Fermentation

- **Culture Maintenance:** The *Serpula himantoides* strain is maintained on a suitable solid agar medium, such as yeast extract-malt extract-glucose (YMG) agar, and incubated at a controlled temperature.
- **Inoculum Preparation:** A mycelial suspension is prepared by transferring agar plugs of the fungus into a liquid medium. This seed culture is then incubated on a rotary shaker to promote mycelial growth.
- **Production Culture:** The production of **Himanimide C** is carried out in a larger volume of liquid medium. The production flasks are inoculated with the seed culture and incubated under controlled conditions of temperature and agitation for a specified period to allow for the biosynthesis and accumulation of the secondary metabolites.

Extraction and Chromatographic Purification

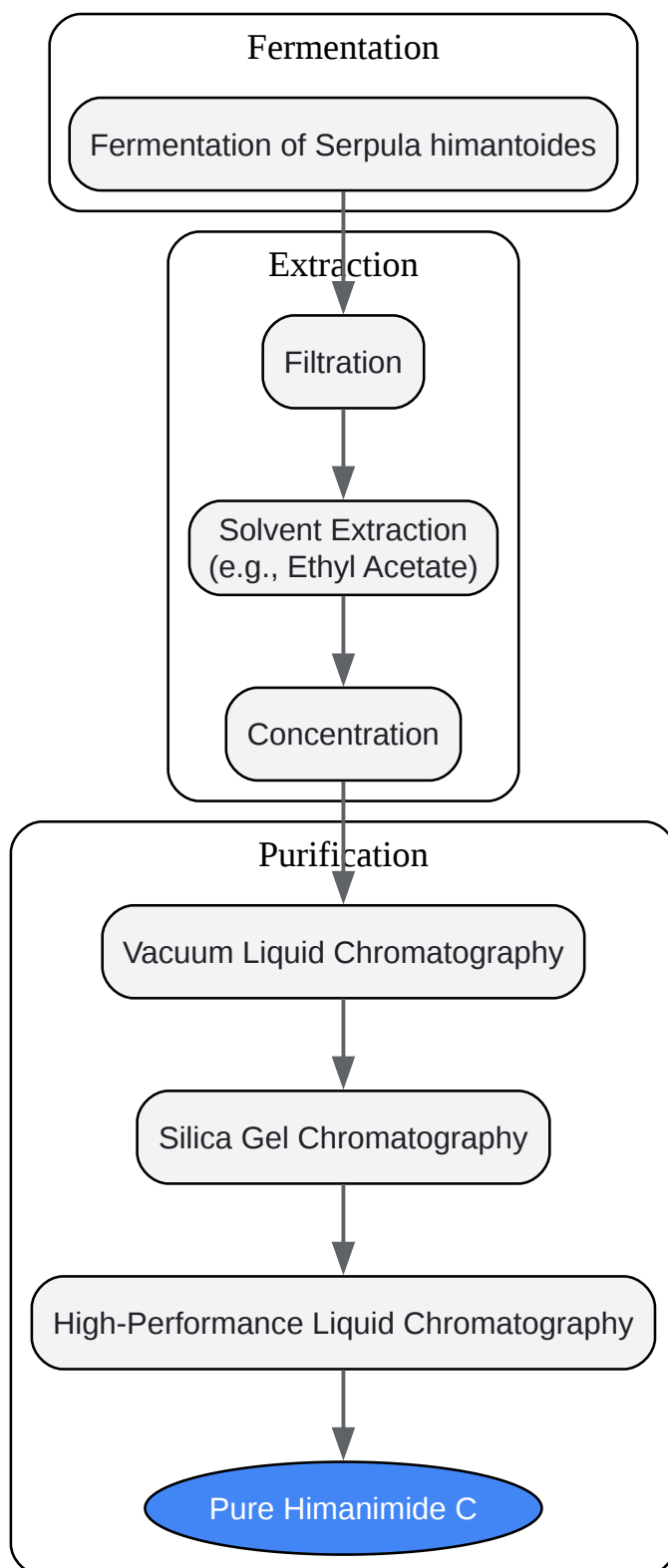
Following fermentation, the fungal biomass and culture broth are processed to extract and purify **Himanimide C**.

Experimental Protocol: Extraction and Purification

- **Extraction:** The culture broth is separated from the mycelium by filtration. The filtrate is then extracted with an organic solvent, such as ethyl acetate, to partition the bioactive compounds. The organic extract is concentrated under reduced pressure to yield a crude extract.
- **Preliminary Fractionation:** The crude extract is subjected to preliminary fractionation using techniques like solid-phase extraction (SPE) or vacuum liquid chromatography (VLC) to separate compounds based on their polarity.

- **Chromatographic Purification:** The active fractions are further purified using a series of chromatographic techniques. This typically involves silica gel column chromatography followed by high-performance liquid chromatography (HPLC) to isolate pure **Himanimide C**.

The workflow for the isolation and purification of **Himanimide C** can be visualized as follows:



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Isolation and Purification Workflow for **Himanimide C**.

Structural Elucidation

The chemical structure of **Himanimide C** was determined through a combination of spectroscopic techniques. These methods provide detailed information about the molecule's connectivity and stereochemistry.

Experimental Protocol: Structure Elucidation

- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) is used to determine the exact molecular weight and elemental composition of the compound.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** A suite of NMR experiments, including ^1H , ^{13}C , COSY, HSQC, and HMBC, are conducted to establish the carbon-hydrogen framework and the connectivity of atoms within the molecule.

Table 1: Spectroscopic Data for **Himanimide C**

Technique	Observation
HRMS	Provides the molecular formula.
^1H NMR	Reveals the number and chemical environment of protons.
^{13}C NMR	Shows the number and types of carbon atoms.
COSY	Establishes proton-proton correlations.
HSQC	Correlates protons to their directly attached carbons.
HMBC	Shows long-range correlations between protons and carbons.

Biological Activity of Himanimide C

Himanimide C has demonstrated significant antimicrobial and antifungal activity against a range of pathogens.^{[1][2]} The N-hydroxylated maleimide moiety is suggested to be important for its biological activity.^{[1][2]}

Table 2: Antimicrobial Activity of **Himanimide C**

Organism Type	Test Organism	Activity Level
Filamentous Fungi	Alternaria porri	Fungicidal at 25 µg/mL[2]
Aspergillus ochraceus	Fungicidal at 25 µg/mL[2]	
Pythium irregulare	Fungicidal at 25 µg/mL[2]	
Yeast	Data not specified	Active
Bacteria	Data not specified	Active

Further research has also explored the synthesis of **Himanimide C** and its unnatural analogues to investigate structure-activity relationships and enhance its fungicidal potency.[1]
[4]

Conclusion

Himanimide C, a natural product isolated from the basidiomycete *Serpula himantoides*, represents a promising lead compound in the search for new antifungal and antimicrobial agents. This technical guide has provided a detailed overview of its natural source, a comprehensive methodology for its isolation and characterization, and a summary of its biological activities. The provided experimental protocols and data serve as a foundational resource for researchers aiming to further investigate the therapeutic potential of **Himanimide C** and its derivatives.

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